

# 2-((Dimethylamino)methyl)cyclohexanone

## molecular weight and formula

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### Compound of Interest

Compound Name:	2- ((Dimethylamino)methyl)cyclohexa none
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An In-depth Technical Guide to **2-((Dimethylamino)methyl)cyclohexanone**: Synthesis, Characterization, and Applications

## Introduction

**2-((Dimethylamino)methyl)cyclohexanone** is a significant chemical intermediate, classified as a Mannich base, that holds a pivotal position in the landscape of organic and pharmaceutical chemistry.<sup>[1][2]</sup> Its structural architecture, featuring a cyclohexanone ring functionalized with a dimethylaminomethyl group at the alpha-position, makes it a versatile building block for the synthesis of more complex molecules.<sup>[2]</sup> This guide provides a comprehensive technical overview of its chemical properties, synthesis, spectroscopic characterization, key applications in drug development, and safety protocols, tailored for researchers and scientists in the field.

## Core Chemical and Physical Properties

The fundamental properties of **2-((Dimethylamino)methyl)cyclohexanone** are summarized below. This data is critical for its handling, reaction setup, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO	[3][4][5]
Molecular Weight	155.24 g/mol	[3][4]
IUPAC Name	2- [(dimethylamino)methyl]cyclohexan-1-one	[3][5]
CAS Number	15409-60-6	[3][4][5]
Appearance	Colorless transparent liquid	[4]
Boiling Point	222.3 °C at 760 mmHg	[4]
Density	0.944 g/cm <sup>3</sup>	[4]
Flash Point	70.2 °C	[4]
Storage Temperature	2-8°C, sealed in dry conditions	[4]

## Synthesis via the Mannich Reaction

The primary and most efficient route for synthesizing **2-((Dimethylamino)methyl)cyclohexanone** is the Mannich reaction.[1][2] This is a three-component condensation reaction involving cyclohexanone, formaldehyde, and dimethylamine, typically in the form of its hydrochloride salt.[1][6][7] The reaction introduces an aminomethyl group at the alpha-position to the carbonyl group, forming the hydrochloride salt of the target compound.

## Causality in Experimental Design

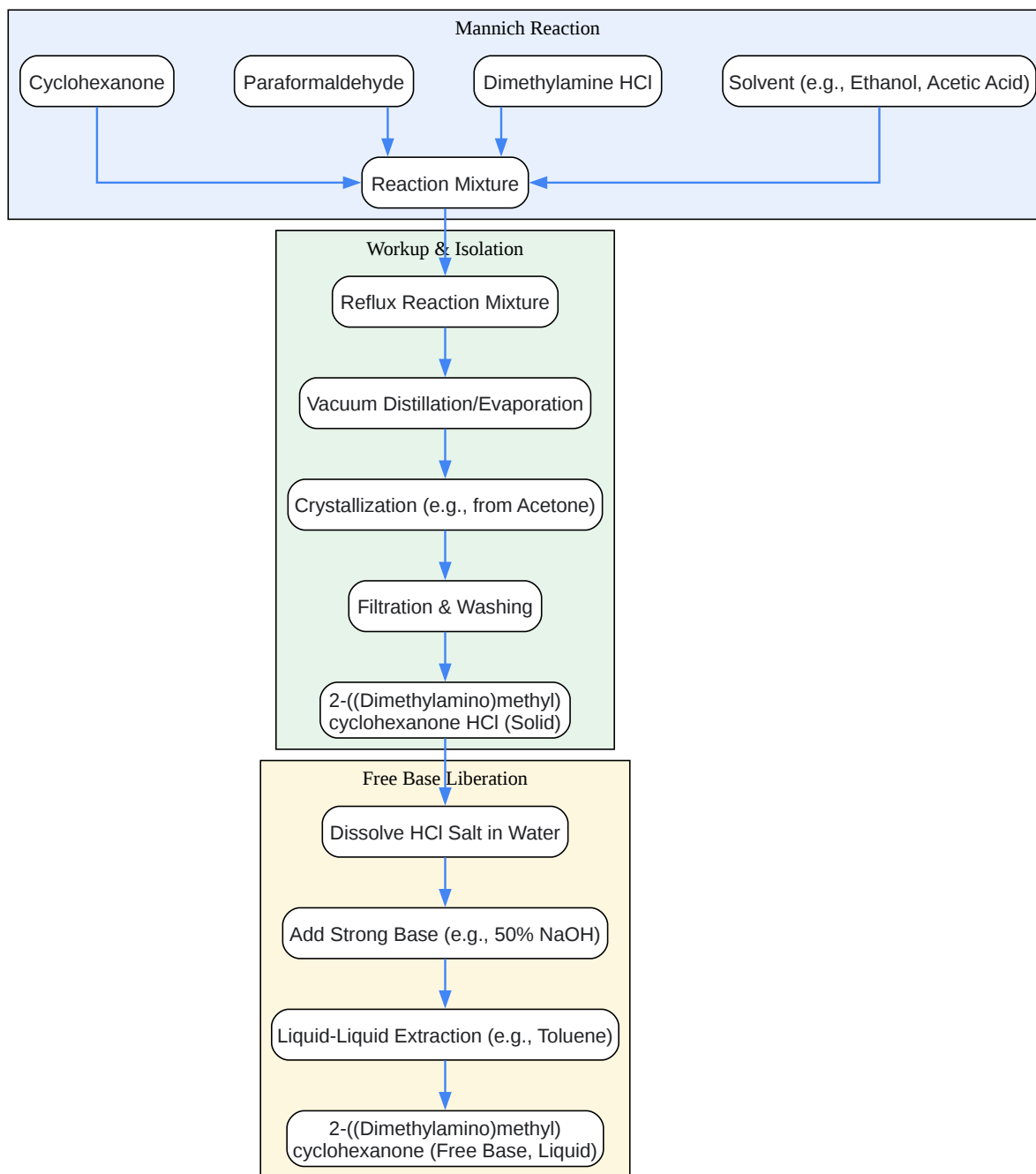
The choice of reagents and conditions is critical for reaction success.

- **Amine Salt:** Dimethylamine hydrochloride is used because the reaction is acid-catalyzed. The salt provides the amine and the acidic environment necessary to activate the formaldehyde.
- **Formaldehyde Source:** Paraformaldehyde, a solid polymer of formaldehyde, is often preferred over aqueous formaldehyde (formalin) to maintain non-aqueous conditions and

simplify stoichiometry.[8]

- Solvent: While the reaction can be run with excess cyclohexanone acting as a solvent, methods using glacial acetic acid have been reported to provide higher yields.[1][6] Ethanol is also commonly used as a solvent.[8]

## Workflow for Synthesis and Isolation



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Caption: General workflow for the synthesis of **2-((Dimethylamino)methyl)cyclohexanone**.

## Experimental Protocol: Synthesis of the Hydrochloride Salt

This protocol is adapted from established laboratory procedures for the Mannich reaction.<sup>[6][8]</sup>

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, combine cyclohexanone (1.0 eq), paraformaldehyde (1.2 eq), and dimethylamine hydrochloride (1.0 eq) in ethanol.
- **Catalysis:** Add a catalytic amount of concentrated hydrochloric acid (e.g., 2-3 drops).
- **Reflux:** Heat the mixture to reflux and maintain for 4-6 hours with vigorous stirring. The reaction progress can be monitored by TLC.
- **Solvent Removal:** After the reaction is complete, cool the mixture to room temperature. Filter the hot solution and evaporate the solvent under reduced pressure using a rotary evaporator.
- **Crystallization:** Dissolve the resulting residue in a minimal amount of hot ethanol. Allow the solution to cool to room temperature, then place it in an ice bath or freezer to induce crystallization of the hydrochloride salt. Acetone can also be added to the residue to produce a slurry.<sup>[6]</sup>
- **Isolation:** Collect the crystalline product by vacuum filtration, wash with cold acetone or diethyl ether to remove impurities, and dry in a desiccator.

## Spectroscopic and Analytical Characterization

Unambiguous structural confirmation is achieved through a combination of spectroscopic methods.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for structural elucidation. For the hydrochloride salt, the  $^{13}\text{C}$  NMR spectrum in  $\text{CDCl}_3$  would show a characteristic peak for the carbonyl carbon ( $\text{C}=\text{O}$ ) around 209 ppm and distinct peaks for the aminomethyl group.<sup>[8]</sup>
- **Infrared (IR) Spectroscopy:** The IR spectrum provides key functional group information. A strong absorption band is expected around  $1700\text{ cm}^{-1}$  corresponding to the  $\text{C}=\text{O}$  stretching

of the ketone.[8] C-H stretching bands for the alkane structure are also prominent.[5][8]

- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) is used to determine the molecular weight. The mass spectrum will show a molecular ion peak  $[M]^+$  at  $m/z = 155$ . [9] The fragmentation pattern can provide further structural information.

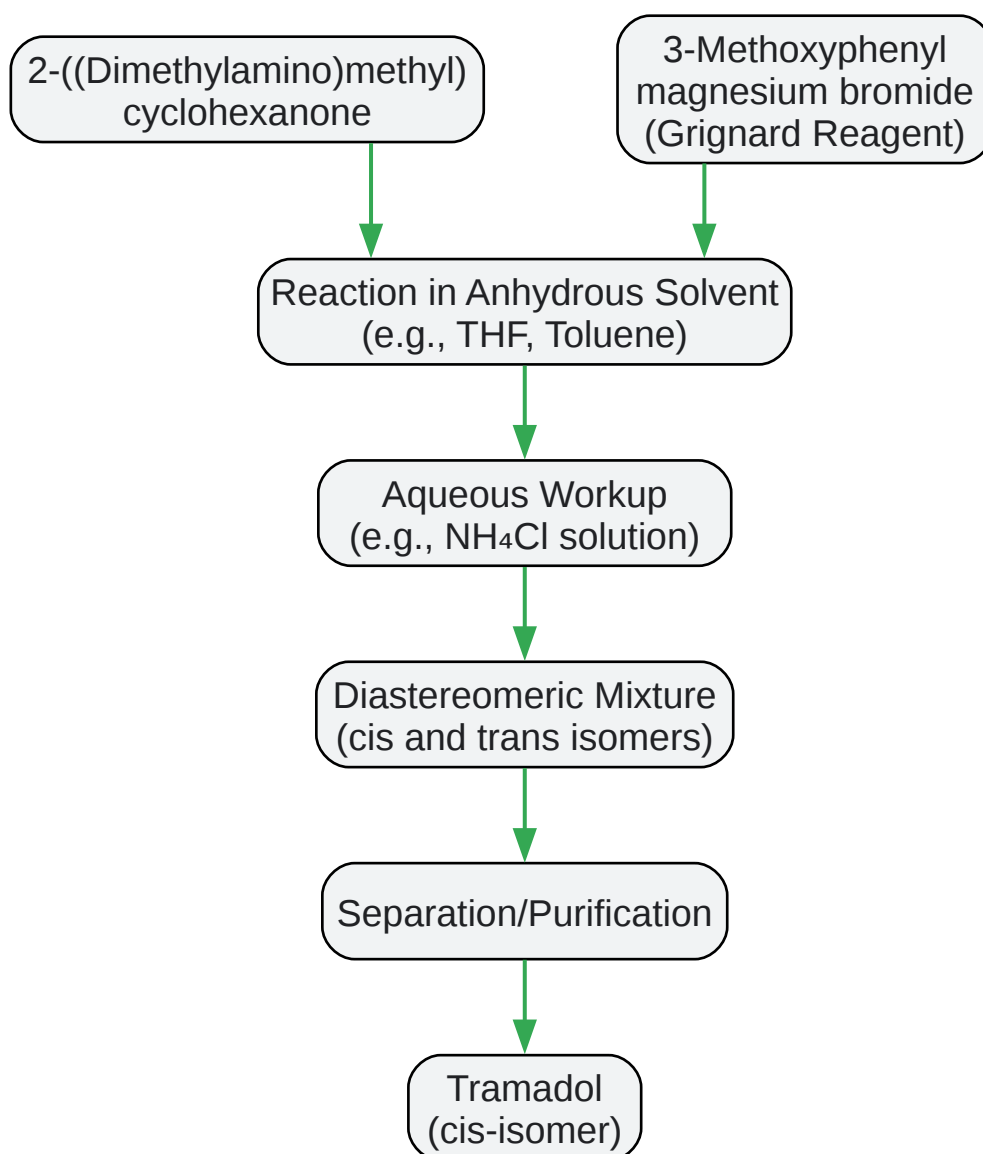
## Core Application in Drug Development: Synthesis of Tramadol

The most significant industrial and pharmaceutical application of **2-**

**((Dimethylamino)methyl)cyclohexanone** is its role as the key precursor in the synthesis of Tramadol, a widely used centrally acting analgesic. [1][2][7]

### The Grignard Reaction Pathway

The synthesis involves a Grignard reaction, a powerful method for forming carbon-carbon bonds. [1] The ketone functionality of the Mannich base is reacted with an aryl magnesium halide, specifically 3-methoxyphenylmagnesium bromide. [1][10] This reaction converts the ketone into a tertiary alcohol, creating a second stereocenter and resulting in a mixture of diastereomers ((±)-cis and (±)-trans). [1]



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Caption: Synthetic pathway from the precursor to the analgesic drug Tramadol.



## Controlling Stereoselectivity

Standard Grignard procedures often yield a diastereomeric ratio of approximately 80:20 (trans:cis).[1] However, the desired biologically active isomer of Tramadol is the cis-isomer.[1] Consequently, significant research has focused on controlling the stereochemical outcome of this reaction. Patented methods describe the use of additives, such as inorganic lithium salts, and specific solvent systems to influence the diastereoselectivity of the Grignard reaction, aiming to increase the yield of the desired isomer.[10]

## Safety, Handling, and Storage

**2-((Dimethylamino)methyl)cyclohexanone** is a hazardous chemical that requires careful handling.

### GHS Hazard Information

Hazard Class	Hazard Statement	Pictogram
Flammable liquids	H226: Flammable liquid and vapor	
Acute toxicity, oral	H302: Harmful if swallowed	
Skin corrosion/irritation	H314: Causes severe skin burns and eye damage	corrosive

Data aggregated from GHS information provided to the ECHA C&L Inventory.[3]

## Handling and Storage Protocols

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[11][12]
- Ventilation: Handle only in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[11][12]
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[12] Use non-sparking tools and take precautionary measures against static discharge.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, typically between 2-8°C.[12]
- First Aid: In case of skin contact, immediately flush with plenty of water.[11] For eye contact, rinse cautiously with water for several minutes.[11] If inhaled, move to fresh air.[11] Seek immediate medical attention in all cases of exposure.

## Conclusion



**2-((Dimethylamino)methyl)cyclohexanone** is more than a simple organic compound; it is a testament to the utility of the Mannich reaction and a cornerstone in the synthesis of vital pharmaceuticals. Its well-defined synthesis, clear characterization profile, and critical role as a precursor to Tramadol underscore its importance. A thorough understanding of its properties, reaction mechanisms, and safety protocols is essential for any researcher or scientist working with this versatile and powerful chemical intermediate.

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